

2-Chloro-N,N-dimethylpropanamide physical properties (boiling point, density)

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Compound of Interest

Compound Name: 2-Chloro-N,N-dimethylpropanamide

Cat. No.: B171808

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An In-Depth Technical Guide to the Physical Properties of 2-Chloro-N,N-dimethylpropanamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the key physical properties of **2-Chloro-N,N-dimethylpropanamide** (CAS No. 10397-68-9), a compound of interest in various chemical and pharmaceutical research domains. This document will delve into its boiling point and density, offering not only precise data from authoritative sources but also the underlying scientific context and practical implications for laboratory and process scale-up operations. A clear distinction is made from the similarly named but structurally different compound, 2-Chloro-N,N-dimethylacetamide, to prevent potential data misinterpretation. This guide is intended to serve as a vital resource for researchers, chemists, and professionals in drug development by furnishing them with the necessary data and methodologies for the safe and effective handling and utilization of this compound.

Introduction and Compound Identification

2-Chloro-N,N-dimethylpropanamide is a halogenated amide with the molecular formula $C_5H_{10}ClNO$.^{[1][2][3][4][5]} Its structure features a chiral center at the second carbon, to which the chlorine atom is attached. The presence of the N,N-dimethylamide functional group

significantly influences its physical and chemical properties, including its polarity, solvency, and reactivity.

It is critically important to distinguish **2-Chloro-N,N-dimethylpropanamide** (CAS: 10397-68-9) from a related compound, 2-Chloro-N,N-dimethylacetamide (CAS: 2675-89-0).^{[6][7][8][9]} The latter has a different chemical structure and, consequently, distinct physical properties. This guide focuses exclusively on the propanamide derivative.

Core Physical Properties

The boiling point and density are fundamental physical constants that dictate the conditions for handling, purification, and reaction setup. These properties are intrinsic to the molecule's structure and intermolecular forces.

Quantitative Data Summary

The experimentally determined and predicted physical properties of **2-Chloro-N,N-dimethylpropanamide** are summarized in the table below for quick reference.

Property	Value	Conditions	Source(s)
Boiling Point	180 °C	at 760 mmHg	^[1]
	71 °C	at 2 Torr	^[10]
Density	1.065 g/cm ³	Not specified (likely at standard conditions)	^{[1][10]}
Molecular Weight	135.59 g/mol	^{[1][2][3][4]}	
Molecular Formula	C ₅ H ₁₀ ClNO	^{[1][2][3][4][5]}	

Scientific Discussion and Implications

The boiling point of a substance is a critical indicator of its volatility and the strength of its intermolecular forces. For **2-Chloro-N,N-dimethylpropanamide**, the relatively high boiling point of 180 °C at atmospheric pressure suggests the presence of significant dipole-dipole interactions, a consequence of the polar amide and carbon-chlorine bonds. The ability to be distilled at a lower temperature under reduced pressure (71 °C at 2 Torr) is a crucial piece of

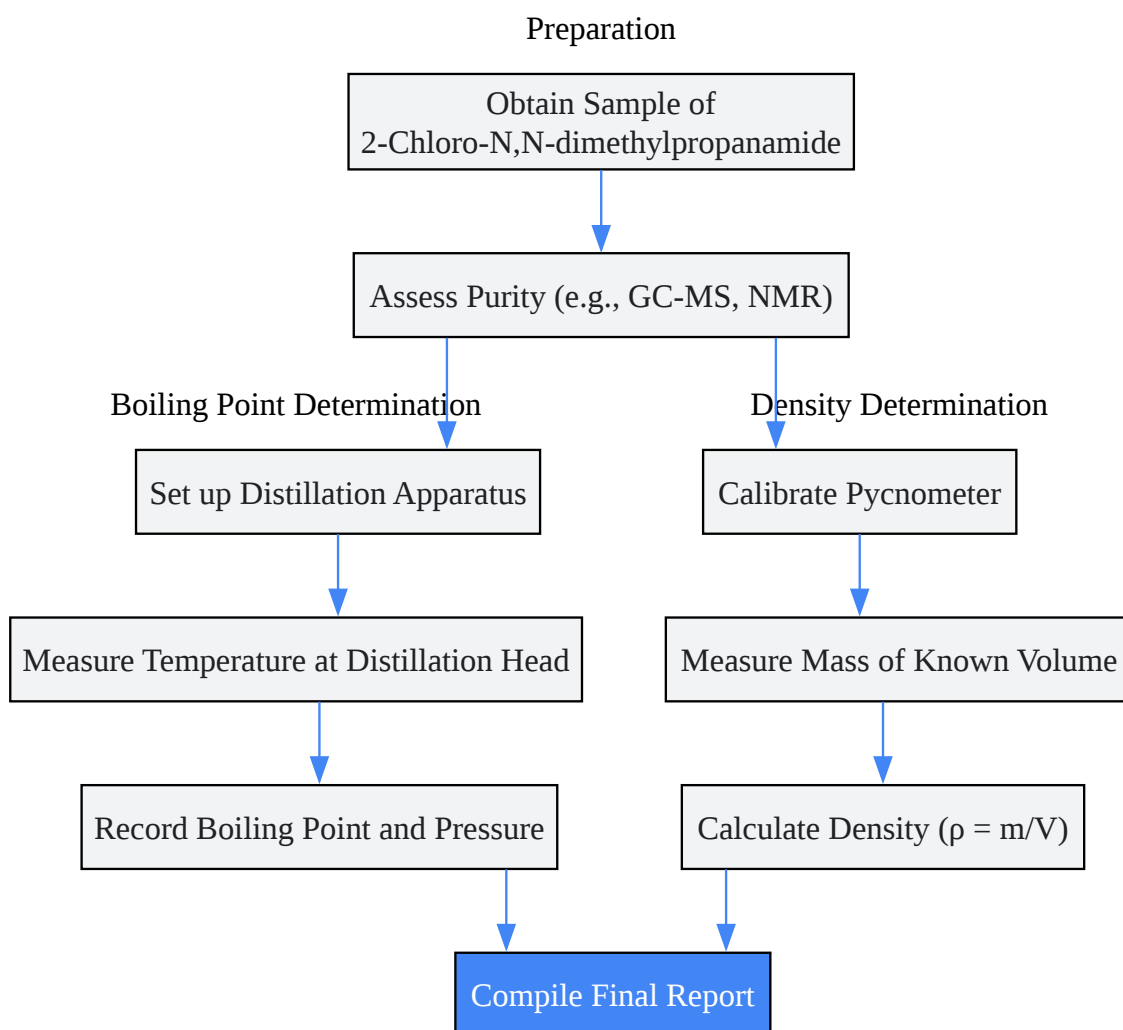
information for purification processes, as it allows for distillation without thermal decomposition, a common risk with complex organic molecules.^{[1][10]}

The density of 1.065 g/cm³ indicates that **2-Chloro-N,N-dimethylpropanamide** is slightly denser than water.^{[1][10]} This is an important consideration for aqueous workups in chemical synthesis, as it will form the lower layer in an immiscible mixture with water. This property also has implications for storage and handling, as well as for calculations involving mass-to-volume conversions in a laboratory or industrial setting.

Experimental Determination of Physical Properties

To ensure the purity and identity of a chemical batch, in-house verification of its physical properties is a standard and recommended practice. The following section outlines a validated protocol for determining the boiling point and density of **2-Chloro-N,N-dimethylpropanamide**.

Workflow for Physical Property Verification



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Caption: Workflow for the experimental verification of physical properties.

Step-by-Step Protocol for Boiling Point Determination

- **Apparatus Setup:** Assemble a standard distillation apparatus using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.

- **Sample Preparation:** Place a small volume (e.g., 10 mL) of **2-Chloro-N,N-dimethylpropanamide** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Observe the temperature at the distillation head. The boiling point is the temperature at which the vapor and liquid are in equilibrium, characterized by a stable temperature reading during distillation.
- **Pressure Correction:** For distillation under reduced pressure, connect the apparatus to a vacuum pump and a manometer. Record the stable temperature and the corresponding pressure. The boiling point at atmospheric pressure can be estimated using a nomograph if necessary.

Step-by-Step Protocol for Density Determination

- **Pycnometer Calibration:** Clean and dry a pycnometer of a known volume. Weigh the empty pycnometer. Fill it with deionized water of a known temperature and weigh it again. Calculate the exact volume of the pycnometer using the density of water at that temperature.
- **Sample Measurement:** Empty and thoroughly dry the pycnometer. Fill it with **2-Chloro-N,N-dimethylpropanamide** and weigh it.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Safety and Handling Considerations

While this guide focuses on physical properties, it is imperative to handle **2-Chloro-N,N-dimethylpropanamide** with appropriate safety precautions. Based on available safety data, this compound may be harmful if swallowed and can cause skin and eye irritation.^[2] Always consult the full Safety Data Sheet (SDS) before handling.^{[11][12][13][14]} Use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and work in a well-ventilated area.

Conclusion

The physical properties of **2-Chloro-N,N-dimethylpropanamide**, specifically its boiling point and density, are fundamental parameters for its effective and safe use in a research and development setting. This guide has provided a detailed overview of these properties, their scientific context, and practical methodologies for their verification. By understanding and applying this information, researchers can handle this compound with greater confidence and precision in their experimental endeavors.

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